

An In-depth Technical Guide to Carboxy Gliclazide-d4: Safety, Handling, and Application

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Compound of Interest

Compound Name: *Carboxy Gliclazide-d4*

Cat. No.: *B584913*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safety, handling, and analytical applications of **Carboxy Gliclazide-d4**. The content is structured to meet the needs of researchers and professionals in the field of drug development and analysis, with a focus on data presentation, experimental protocols, and the visualization of relevant biological pathways.

Chemical and Physical Properties

Carboxy Gliclazide-d4 is the deuterated form of Carboxy Gliclazide, which is a metabolite of the anti-diabetic drug Gliclazide.^[1] The introduction of deuterium atoms creates a stable, heavier isotope-labeled version of the molecule, making it an ideal internal standard for mass spectrometry-based quantitative analysis.

Property	Value	Reference
Chemical Name	4-[[[[(Hexahydrocyclopenta[c]pyrr ol-2(1H)-yl)amino- d4]carbonyl]amino]sulfonyl]ben zoic Acid	[1]
CAS Number	1346602-90-1	[1]
Molecular Formula	C15H15D4N3O5S	[1]
Molecular Weight	357.42 g/mol	[1]
Appearance	White to off-white solid	[2]
Storage	2-8°C Refrigerator	[1]

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **Carboxy Gliclazide-d4** is not readily available, safety protocols can be inferred from the MSDS of the parent compound, Gliclazide, and its deuterated analog, Gliclazide-d4. As with any chemical, it should be handled by trained personnel in a well-ventilated laboratory setting.

Hazard Identification

Based on the data for Gliclazide and Gliclazide-d4, the potential hazards are as follows:

Hazard	Classification	Precautionary Statement
Acute Oral Toxicity	Category 4: Harmful if swallowed	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2][3]
Skin Irritation	May cause skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
Eye Irritation	May cause eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
Respiratory Irritation	May cause respiratory tract irritation	P261: Avoid breathing dust/fume/gas/mist/vapours/ray.[2][3]
Allergic Skin Reaction	May cause an allergic skin reaction	H317: May cause an allergic skin reaction.[2]
Allergy or Asthma Symptoms	May cause allergy or asthma symptoms or breathing difficulties if inhaled	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2]

Note: The toxicological properties of **Carboxy Gliclazide-d4** have not been thoroughly investigated.[2]

First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	If swallowed, seek medical advice immediately and show the container or label. [2] Rinse mouth.
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.

Handling and Storage

- Handling: Handle in accordance with good industrial hygiene and safety practices.[\[2\]](#) Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended long-term storage temperature is -20°C.[\[2\]](#) Store at 2-8°C for short-term use.[\[1\]](#)

Personal Protective Equipment (PPE)

PPE	Recommendation
Eye/Face Protection	Safety glasses with side-shields conforming to EN166.
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.

Experimental Protocols: Use as an Internal Standard

Carboxy Gliclazide-d4 is primarily used as an internal standard in the quantification of Carboxy Gliclazide or Gliclazide in biological matrices by High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS).

Sample Preparation for Pharmacokinetic Studies

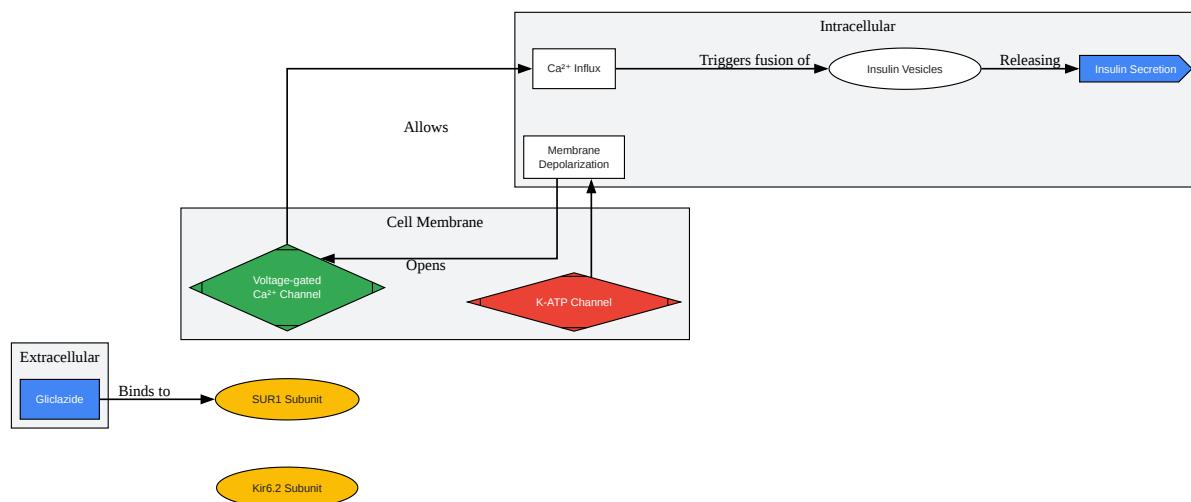
- Spiking: To a 100 μ L aliquot of plasma, serum, or urine sample, add a known concentration of **Carboxy Gliclazide-d4** solution (e.g., 50 ng/mL).
- Protein Precipitation: Add 300 μ L of acetonitrile to the sample to precipitate proteins.
- Vortexing: Vortex the mixture for 1 minute.
- Centrifugation: Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Supernatant Collection: Carefully transfer the supernatant to a clean tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 100 μ L of the mobile phase.
- Injection: Inject a defined volume (e.g., 10 μ L) into the HPLC-MS system.

HPLC-MS/MS Method for Quantification

Parameter	Condition
HPLC System	Agilent 1200 Series or equivalent
Column	C18 column (e.g., 2.1 mm x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Start with 95% A, decrease to 5% A over 5 minutes, hold for 2 minutes, then return to initial conditions.
Flow Rate	0.3 mL/min
Column Temperature	40°C
Mass Spectrometer	Triple quadrupole mass spectrometer (e.g., AB Sciex 5500)
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Carboxy Gliclazide: To be determined empirically Carboxy Gliclazide-d4: To be determined empirically
Quantification	The concentration of Carboxy Gliclazide is determined by the ratio of its peak area to the peak area of the internal standard, Carboxy Gliclazide-d4.

Biological Context: Signaling Pathway of Gliclazide

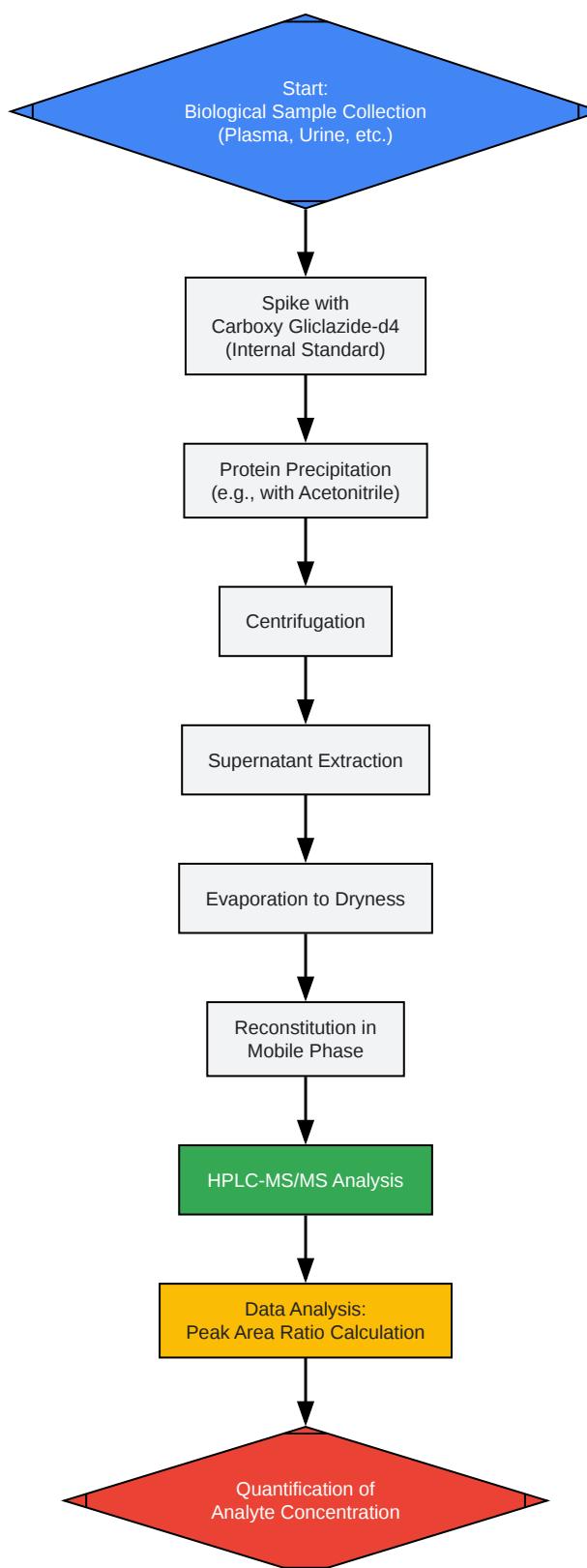
As **Carboxy Gliclazide-d4** is a metabolite of Gliclazide, understanding the mechanism of action of the parent drug is crucial for researchers. Gliclazide exerts its glucose-lowering effects primarily by stimulating insulin secretion from the pancreatic β -cells.



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Caption: Signaling pathway of Gliclazide in pancreatic β-cells.

The experimental workflow for a typical pharmacokinetic study using **Carboxy Gliclazide-d4** as an internal standard is outlined below.

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